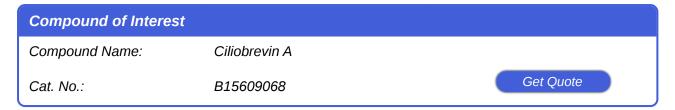


Application Notes and Protocols: Ciliobrevin A

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the proper storage, handling, and use of **Ciliobrevin A**, a potent and specific inhibitor of the AAA+ ATPase motor cytoplasmic dynein. Adherence to these guidelines is crucial for ensuring the compound's stability and the reproducibility of experimental results.

Chemical and Physical Properties

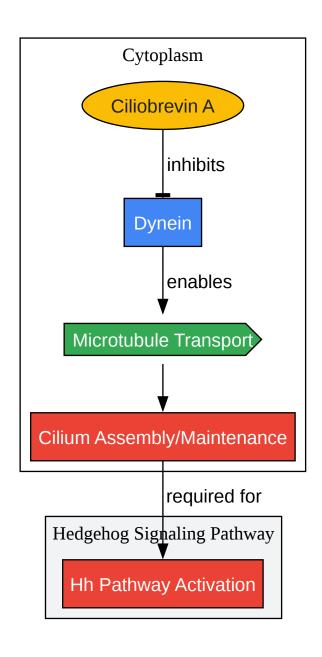
Ciliobrevin A, also known as HPI-4, is a small molecule inhibitor widely used in cell biology and drug discovery to probe the function of cytoplasmic dynein and to inhibit the Hedgehog (Hh) signaling pathway.

Property	Value	References
Molecular Formula	C17H9Cl2N3O2	[1][2][3]
Molecular Weight	358.18 g/mol	[1][3]
CAS Number	302803-72-1	[1][2]
Appearance	Crystalline solid / Powder	[1][2][4]
Purity	≥98%	[2]

Mechanism of Action



Ciliobrevin A functions as a reversible, cell-permeable inhibitor of cytoplasmic dynein, a motor protein complex responsible for the transport of various cellular cargoes along microtubules towards their minus ends. By inhibiting the ATPase activity of dynein, **Ciliobrevin A** disrupts processes that are critically dependent on dynein-mediated transport. One of the most well-characterized consequences of dynein inhibition by **Ciliobrevin A** is the disruption of both the assembly and maintenance of primary cilia. This, in turn, leads to the inhibition of the Hedgehog signaling pathway, as the primary cilium is an essential organelle for Hh signal transduction.



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Caption: Ciliobrevin A inhibits Dynein, disrupting ciliary function and Hedgehog signaling.

Storage and Stability

Proper storage of **Ciliobrevin A** is critical to maintain its chemical integrity and biological activity. Below are the recommended storage conditions for the solid compound and its solutions.

Table 1: Recommended Storage Conditions for Solid Ciliobrevin A

Condition	Temperature	Duration	Notes	References
Short-term	+4°C	Up to 1 month	Keep in a tightly sealed container.	
Long-term	-20°C	≥ 4 years	Store in a dry, dark environment.	[1][3][4]

Table 2: Recommended Storage Conditions for Ciliobrevin A Stock Solutions



Solvent	Temperature	Duration	Notes	References
DMSO	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.	[5]
DMSO	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.	[5]
DMSO	0 - 4°C	Up to 1 month	For frequent use, but shorter stability.	[3]
Aqueous Buffer	2 - 8°C	≤ 24 hours	Not recommended for long-term storage. Prepare fresh.	[4]

Experimental Protocols

4.1. Preparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mM Ciliobrevin A stock solution in DMSO.

Materials:

- Ciliobrevin A (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:



- Equilibrate the Ciliobrevin A vial to room temperature before opening to prevent moisture condensation.
- Calculate the required volume of DMSO to achieve a 10 mM concentration. For 1 mg of Ciliobrevin A (MW = 358.18 g/mol), the required volume of DMSO is 279.19 μ L.
- Add the calculated volume of anhydrous DMSO to the vial containing Ciliobrevin A.
- Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle
 warming to 37°C or brief sonication can aid in dissolution if necessary.[1][3]
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.
- 4.2. Preparation of Working Solutions in Cell Culture Medium

This protocol outlines the dilution of the DMSO stock solution into an aqueous buffer or cell culture medium for experimental use.

Materials:

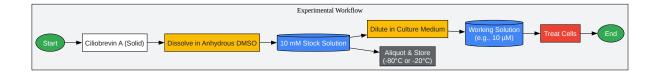
- 10 mM Ciliobrevin A stock solution in DMSO
- Sterile Phosphate-Buffered Saline (PBS) or cell culture medium
- Sterile polypropylene tubes

Procedure:

- Thaw a single aliquot of the 10 mM **Ciliobrevin A** stock solution at room temperature.
- Perform a serial dilution of the stock solution in your desired aqueous buffer or cell culture medium to achieve the final working concentration.
 - Important: Ciliobrevin A has limited solubility in aqueous solutions.[4] To avoid precipitation, ensure the final concentration of DMSO in the working solution is kept low (typically ≤ 0.5%).



- $\circ~$ For example, to prepare 1 mL of a 10 μM working solution, add 1 μL of the 10 mM stock solution to 999 μL of culture medium.
- Mix the working solution thoroughly by gentle pipetting or inversion.
- Use the freshly prepared working solution immediately. Do not store aqueous solutions of
 Ciliobrevin A for more than one day.[4]



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Caption: Workflow for the preparation and use of Ciliobrevin A solutions.

Safety Precautions

Ciliobrevin A is intended for research use only and is not for human or veterinary use.[2][4] Standard laboratory safety practices should be followed when handling this compound. It is recommended to wear personal protective equipment, including gloves, a lab coat, and safety glasses. Avoid ingestion, inhalation, and contact with skin and eyes.[4] For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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